

Safe Disposal of N-(2-Aminoethyl)glycine: A Procedural Guide

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Compound of Interest

Compound Name: **N-(2-Aminoethyl)glycine**

Cat. No.: **B554895**

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **N-(2-Aminoethyl)glycine**, a compound that requires careful management due to its potential hazards. Adherence to these guidelines is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Pre-Disposal Safety and Handling

Before initiating any disposal procedures, it is crucial to handle **N-(2-Aminoethyl)glycine** with appropriate safety measures. The compound is harmful if swallowed, in contact with skin, or inhaled, and causes serious eye irritation.[\[1\]](#)

Personal Protective Equipment (PPE):

- Gloves: Wear impervious chemical-resistant gloves.[\[1\]](#)
- Eye Protection: Use safety glasses with side-shields or chemical goggles.[\[1\]](#)
- Respiratory Protection: In case of insufficient ventilation or dust formation, use a NIOSH-approved respirator.[\[1\]](#)
- Protective Clothing: Wear a lab coat or other protective clothing to prevent skin contact.[\[1\]](#)

Handling Precautions:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1]
- Avoid generating dust.[1]
- Do not eat, drink, or smoke in areas where the chemical is handled.[1]
- Wash hands thoroughly after handling.[2]

Step-by-Step Disposal Procedure

The primary method for the disposal of **N-(2-Aminoethyl)glycine** is through an authorized hazardous waste collection service.[1][2] Do not dispose of this chemical down the drain or in regular trash.[1][2]

- Containerization:
 - Place waste **N-(2-Aminoethyl)glycine** in a clean, dry, and sealable container.[1]
 - The container must be clearly and accurately labeled with the chemical name, "N-(2-Aminoethyl)glycine," and appropriate hazard symbols.
 - Leave original containers for the chemical; do not mix with other waste.
- Storage:
 - Store the sealed waste container in a designated, secure hazardous waste accumulation area.
 - This area should be cool, dry, and well-ventilated, away from incompatible materials.[1]
- Waste Collection:
 - Arrange for pickup by a licensed professional waste disposal service or your institution's environmental health and safety (EHS) department.[2]
 - Follow all institutional, local, and national regulations for hazardous waste disposal.[1]

Spill Management

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- Evacuate and Secure:
 - Evacuate non-essential personnel from the spill area.[\[1\]](#)
 - Ensure the area is well-ventilated.
- Containment and Cleanup:
 - Wearing the appropriate PPE, contain the spill.
 - Use dry cleanup procedures; avoid generating dust.[\[1\]](#)
 - Carefully sweep or vacuum the spilled solid material.[\[1\]](#) Do not use compressed air for cleaning.[\[1\]](#)
 - Place the collected material into a labeled, sealable container for disposal as hazardous waste.[\[1\]](#)
- Decontamination:
 - Clean the spill area thoroughly with an appropriate solvent or detergent and water.
 - Dispose of all contaminated cleaning materials as hazardous waste.

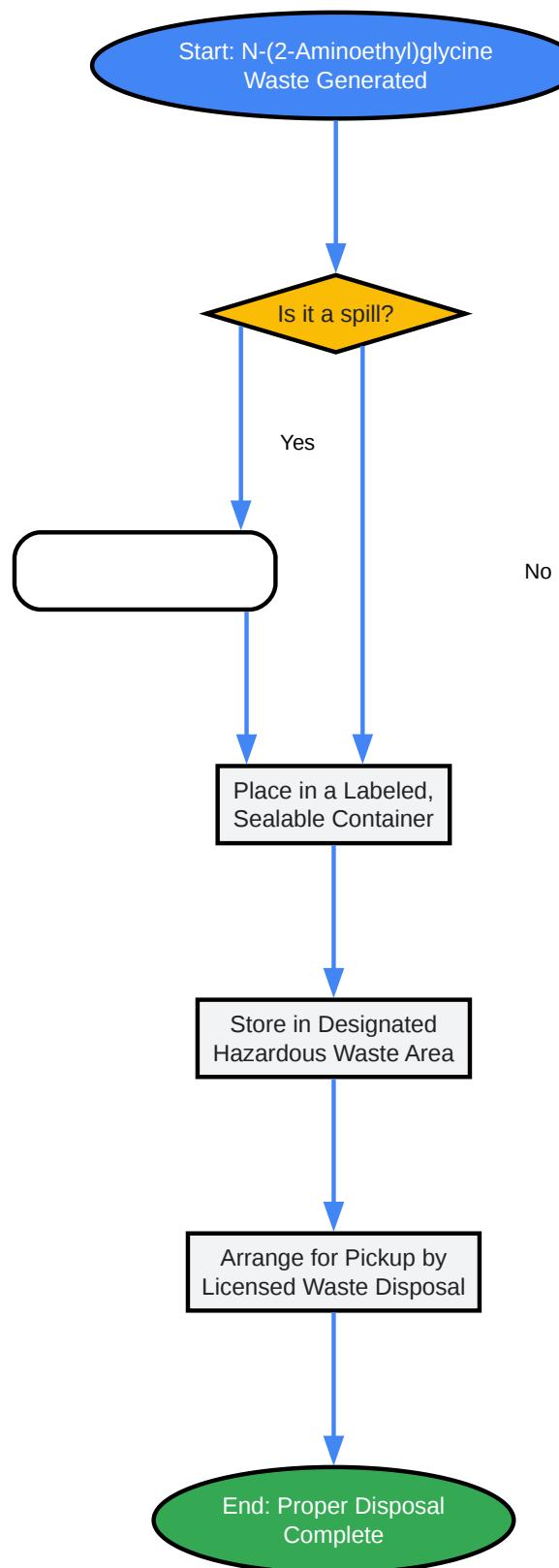
Hazard Summary and Precautionary Statements

For quick reference, the following table summarizes the key hazards associated with **N-(2-Aminoethyl)glycine** and the corresponding precautionary statements as per the Globally Harmonized System (GHS).

Hazard Class	GHS Code	Precautionary Statements
Harmful if swallowed	H302	P264, P270, P301+P312, P330, P501[1]
Harmful in contact with skin	H312	P280, P302+P352, P312, P362+P364, P501[1]
Harmful if inhaled	H332	P261, P271, P304+P340, P312, P501[1]
Causes serious eye irritation	H319	P264, P280, P305+P351+P338, P337+P313[1]
May cause respiratory irritation	H335	P261, P271, P304+P340, P312, P403+P233, P405, P501[1]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N-(2-Aminoethyl)glycine**.



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References

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- To cite this document: BenchChem. [Safe Disposal of N-(2-Aminoethyl)glycine: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b554895#n-2-aminoethyl-glycine-proper-disposal-procedures\]](https://www.benchchem.com/product/b554895#n-2-aminoethyl-glycine-proper-disposal-procedures)

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